

AT-121 solubility in DMSO and other solvents

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Compound of Interest		
Compound Name:	AT-121	
Cat. No.:	B3026133	Get Quote

Application Notes and Protocols for AT-121

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed information on the solubility of **AT-121**, a bifunctional μ -opioid receptor (MOR) and nociceptin/orphanin FQ (NOP) receptor agonist, in various solvents.[1][2][3][4][5] Additionally, comprehensive protocols for solubility determination and stock solution preparation are outlined to ensure accurate and reproducible experimental outcomes.

Physicochemical Properties of AT-121

AT-121 is an experimental analgesic compound with a unique pharmacological profile, acting as an agonist at both the μ -opioid and nociceptin receptors.[1] This dual agonism is believed to contribute to its analgesic effects while potentially mitigating the adverse side effects associated with traditional opioids, such as respiratory depression and abuse liability.[1]

Property	Value	
Chemical Formula	C24H38N4O3S[1]	
Molecular Weight	462.6 g/mol (free base)[6]	
CAS Number	2099681-31-7 (free base)[1][6]	
Appearance	Not specified in provided results; typically a powder.	



Solubility of AT-121

The solubility of **AT-121** has been determined in several common laboratory solvents. The quantitative data is summarized in the table below. It is important to note that sonication may be recommended to facilitate dissolution.[7]

Solvent	Concentration	Molar Equivalent (approx.)	Notes
DMSO	55 mg/mL[7]	118.88 mM[7]	Miscible.[6]
Chloroform	10 mg/mL[6]	21.62 mM	-
Ethanol	Miscible[6]	Not Applicable	-
Ethanol:PBS (pH 7.2) (1:20)	50 μg/mL[6][7]	0.108 mM	Sonication is recommended.[7]

Experimental Protocols Protocol for Determination of AT-121 Solubility

This protocol describes a general method for determining the kinetic solubility of **AT-121** in a solvent of choice, adapted from standard laboratory procedures.

Materials:

- AT-121 powder
- Selected solvent (e.g., DMSO, Ethanol, PBS)
- Analytical balance
- Vortex mixer
- Sonicator (optional)
- Microcentrifuge tubes (1.5 mL)
- Pipettes and sterile tips



Visual inspection tool (e.g., light box with a dark background)

Procedure:

- Preparation of Supersaturated Stock Solution:
 - Accurately weigh a small amount of AT-121 (e.g., 5 mg) and transfer it to a microcentrifuge tube.
 - Add a precise volume of the test solvent (e.g., 100 μL) to the tube. This creates a high initial concentration.

Equilibration:

- Tightly cap the tube and vortex vigorously for 2 minutes.
- If the compound does not fully dissolve, place the tube in a sonicator bath for 15-30 minutes. Gentle warming (e.g., 37°C) may also be applied, but caution should be exercised as heat can degrade some compounds.
- Allow the solution to equilibrate at room temperature for at least one hour to ensure that any excess, undissolved compound has precipitated.
- Separation of Saturated Solution:
 - Centrifuge the tube at high speed (e.g., 14,000 rpm) for 10 minutes to pellet the undissolved solid.

Quantification:

- Carefully collect a known volume of the supernatant without disturbing the pellet.
- Determine the concentration of AT-121 in the supernatant using a suitable analytical method, such as High-Performance Liquid Chromatography (HPLC) with UV detection or mass spectrometry (MS).
- Data Analysis:



 Calculate the solubility in mg/mL or mM based on the concentration measured in the supernatant.

Protocol for Preparation of a 10 mM AT-121 Stock Solution in DMSO

This protocol details the steps for preparing a 10 mM stock solution of AT-121 in DMSO.

Materials:

- AT-121 powder (free base, MW: 462.6 g/mol)
- Anhydrous, sterile DMSO
- Analytical balance
- Sterile microcentrifuge tubes or amber glass vials
- Vortex mixer
- Pipettes and sterile tips

Procedure:

- Calculation of Required Mass:
 - To prepare a 10 mM stock solution, the required mass of AT-121 can be calculated using the following formula: Mass (mg) = Desired Volume (mL) x Desired Concentration (mM) x Molecular Weight (g/mol) / 1000
 - \circ For example, to prepare 1 mL of a 10 mM stock solution: Mass (mg) = 1 mL x 10 mmol/L x 462.6 g/mol / 1000 = 4.626 mg
- Weighing the Compound:
 - On a calibrated analytical balance, carefully weigh out 4.626 mg of AT-121 powder and transfer it to a sterile microcentrifuge tube or vial.



Dissolution:

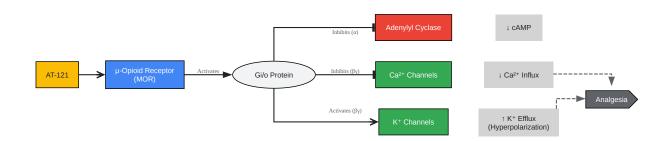
- Add 1 mL of sterile DMSO to the tube containing the AT-121 powder.
- Cap the tube securely and vortex until the compound is completely dissolved. Visual
 inspection against a light source can confirm complete dissolution. If necessary, gentle
 warming or sonication can be used to aid dissolution.

Storage:

- For short-term storage (days to weeks), the stock solution can be stored at 4°C.
- For long-term storage (months to years), it is recommended to aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles and store at -20°C or -80°C.[2]

Visualizations Signaling Pathways of AT-121

AT-121 exerts its effects by acting as an agonist at both the μ -opioid receptor (MOR) and the nociceptin receptor (NOP). The diagrams below illustrate the canonical signaling pathways initiated by the activation of these G-protein coupled receptors.



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μ-Opioid Receptor Signaling Pathway





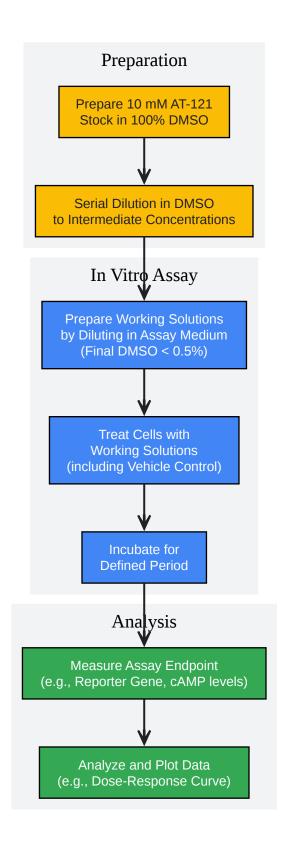
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Nociceptin Receptor Signaling Pathway

Experimental Workflow

The following diagram illustrates a general workflow for utilizing a prepared stock solution of **AT-121** in a typical in vitro cell-based assay.





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General In Vitro Experimental Workflow



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